

Application Notes and Protocols for Investigating Cell Cycle Regulation using ADPRHL1 siRNA

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Compound of Interest

Compound Name: ADPRHL1 Human Pre-designed siRNA Set A
Cat. No.: B15134822

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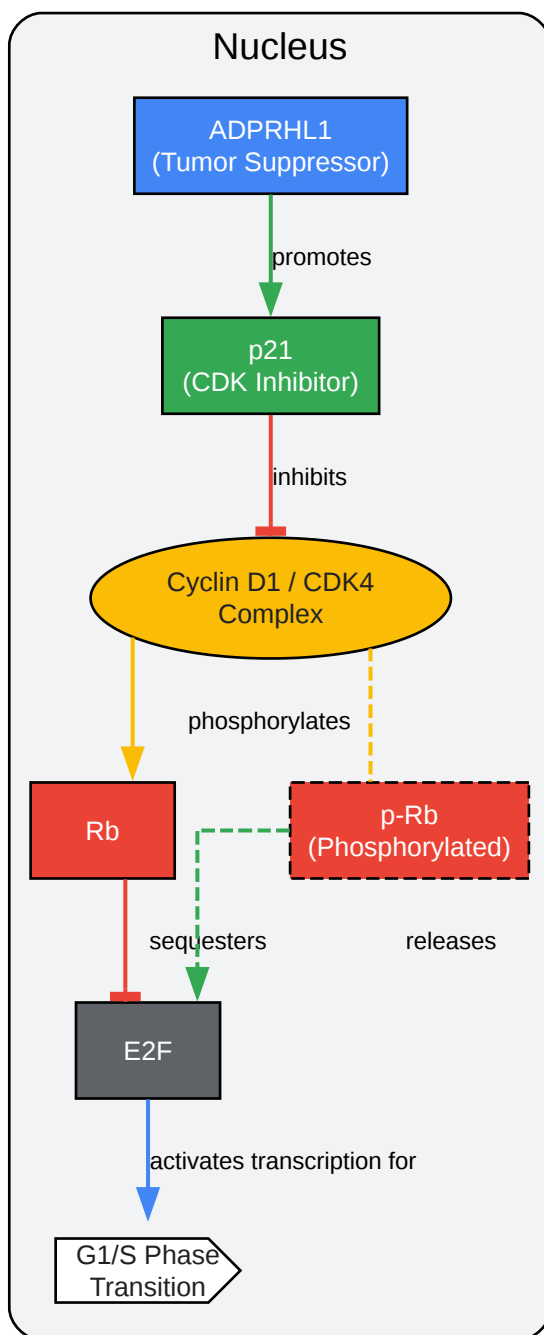
For Researchers, Scientists, and Drug Development Professionals

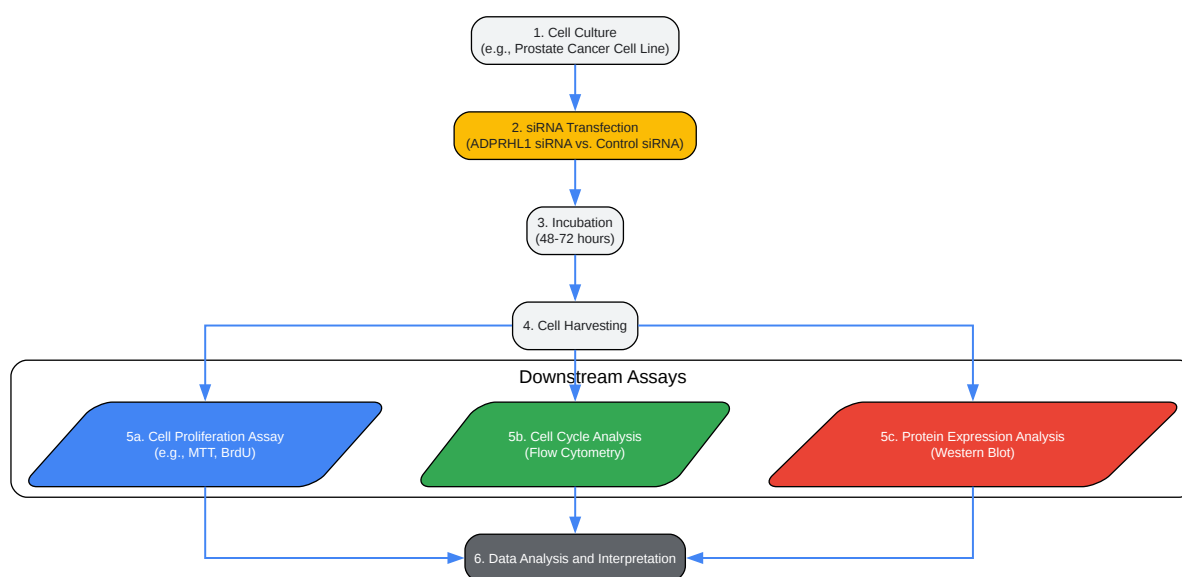
Introduction

ADP-Ribosylhydrolase Like 1 (ADPRHL1) is increasingly recognized for its role in maintaining genomic stability and its potential function as a tumor suppressor. Evidence suggests that dysregulation of ADPRHL1 expression is associated with cancer progression, pointing towards its involvement in cell cycle control.^{[1][2][3][4]} Small interfering RNA (siRNA) offers a potent and specific method to investigate the functional role of ADPRHL1 in cell cycle regulation by transiently silencing its expression. These application notes provide a comprehensive guide to utilizing ADPRHL1 siRNA as a tool to elucidate its impact on cell proliferation, cell cycle phase distribution, and the expression of key cell cycle regulatory proteins.

Putative Signaling Pathway of ADPRHL1 in Cell Cycle Regulation

The following diagram illustrates a hypothesized signaling pathway where ADPRHL1, acting as a tumor suppressor, influences the G1/S checkpoint of the cell cycle. Depletion of ADPRHL1 is postulated to lead to increased activity of the Cyclin D1/CDK4 complex, promoting cell cycle progression.





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References

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- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. A Recurrent ADPRHL1 Germline Mutation Activates PARP1 and Confers Prostate Cancer Risk in African American Families - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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